

spectroscopic comparison of 2,3-Dibromo-4-iodopyridine isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromo-4-iodopyridine

Cat. No.: B15244767

[Get Quote](#)

A comprehensive spectroscopic comparison of two constitutional isomers of dibromo-iodopyridine, namely 2-Bromo-5-iodopyridine and 5-Bromo-2-iodopyridine, is presented below. This guide provides a detailed analysis of their ^1H NMR, IR, and Mass Spectrometry data, supported by experimental protocols and visual diagrams to aid researchers, scientists, and professionals in the field of drug development.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for 2-Bromo-5-iodopyridine and 5-Bromo-2-iodopyridine.

Table 1: ^1H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) and Multiplicity
2-Bromo-5-iodopyridine	Information not available	^1H NMR spectrum available[1]
5-Bromo-2-iodopyridine	Information not available	^1H NMR spectrum available[2]

A detailed analysis of the ^1H NMR spectra was not available in the search results. The provided links indicate the existence of the spectra.

Table 2: Infrared (IR) Spectroscopic Data

Compound	Technique	Key Vibrational Frequencies (cm ⁻¹)
2-Bromo-5-iodopyridine	ATR-Neat	Spectrum available on PubChem[3]
5-Bromo-2-iodopyridine	ATR-Neat	Spectrum available on PubChem[4]

Specific peak assignments for the IR spectra were not detailed in the search results. The data is available for review on the PubChem database.

Table 3: Mass Spectrometry (MS) Data

Compound	Ionization Method	Mass-to-Charge Ratio (m/z)
2-Bromo-5-iodopyridine	GC-MS	Spectrum available on PubChem[3]
5-Bromo-2-iodopyridine	GC-MS	Spectrum available on PubChem[4]

The PubChem database provides the mass spectra for both isomers, which can be used for structural confirmation and analysis.

Table 4: Physical Properties

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
2-Bromo-5-iodopyridine	C ₅ H ₃ BrIN	283.89	121-123
5-Bromo-2-iodopyridine	C ₅ H ₃ BrIN	283.89	113-117[5]

Experimental Protocols

Detailed experimental protocols for the acquisition of the spectroscopic data are outlined below.

Infrared (IR) Spectroscopy

The IR spectra for both 2-Bromo-5-iodopyridine and 5-Bromo-2-iodopyridine were obtained using an Attenuated Total Reflectance (ATR) technique with a Bruker Tensor 27 FT-IR instrument. The samples were analyzed neat (DuraSamplIR II)[3][4].

Mass Spectrometry (MS)

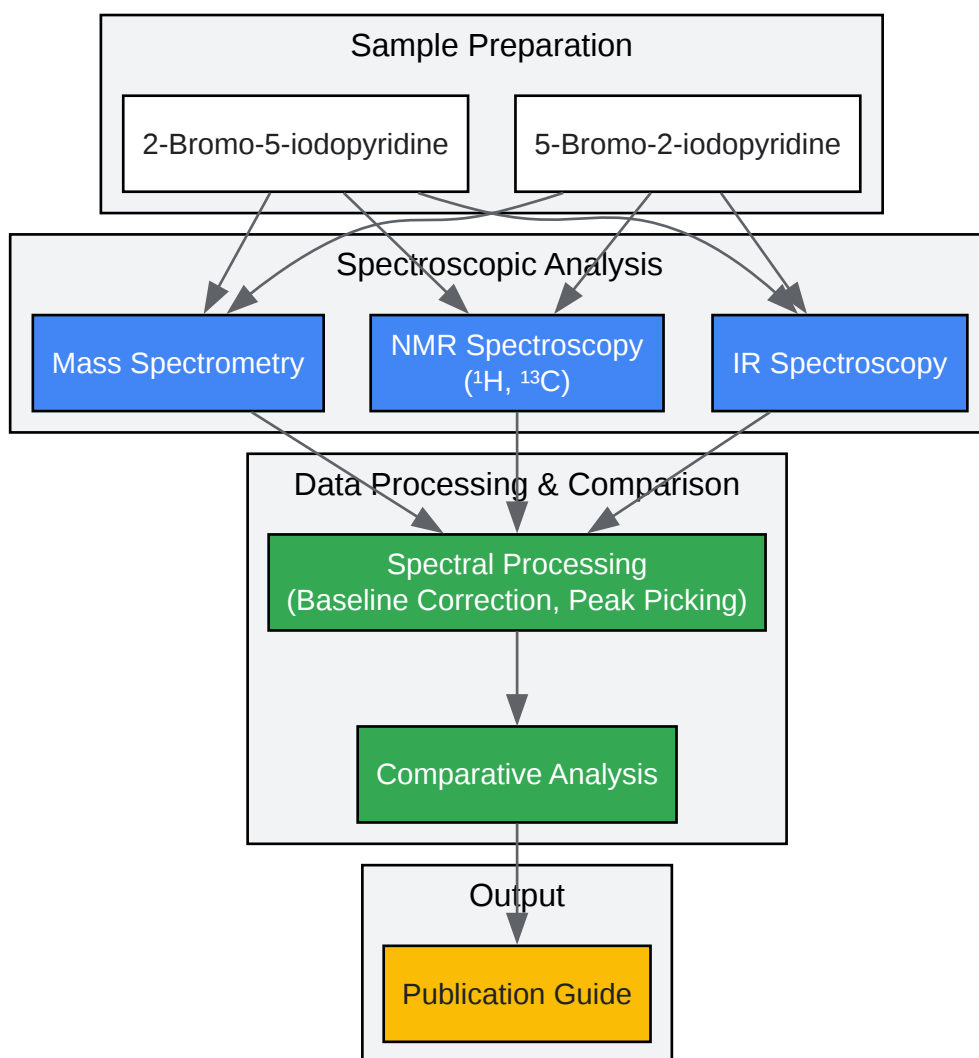
The mass spectra for both isomers were acquired using a Gas Chromatography-Mass Spectrometry (GC-MS) system. For 2-Bromo-5-iodopyridine, a Finnigan MAT ITD-700 instrument was used[3]. The specific instrumentation for 5-Bromo-2-iodopyridine is also documented in the PubChem database[4].

Nuclear Magnetic Resonance (NMR) Spectroscopy

While the ^1H NMR spectra for both compounds are available, the specific experimental conditions such as the solvent, instrument, and frequency were not provided in the available search results[1][2]. For 2-Amino-5-bromo-3-iodopyridine, a related but different compound, the ^1H NMR spectrum was obtained using a Bruker AVANCE DMX-500 spectrometer with TMS as an internal standard and CDCl_3 as the solvent[6].

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of chemical isomers.



[Click to download full resolution via product page](#)

Caption: Workflow for Spectroscopic Comparison of Isomers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-5-iodopyridine(73290-22-9) ^1H NMR spectrum [chemicalbook.com]

- 2. 5-Bromo-2-iodopyridine(223463-13-6) ¹H NMR spectrum [chemicalbook.com]
- 3. 2-Bromo-5-iodopyridine | C₅H₃BrIN | CID 4738271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Bromo-2-iodopyridine | C₅H₃BrIN | CID 593690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-Bromo-2-iodopyridine 97 223463-13-6 [sigmaaldrich.com]
- 6. ijsst.info [ijsst.info]
- To cite this document: BenchChem. [spectroscopic comparison of 2,3-Dibromo-4-iodopyridine isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15244767#spectroscopic-comparison-of-2-3-dibromo-4-iodopyridine-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com